

Technical Guide: 5-Cyanophthalide Safety & Handling for Research Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Cyanophthalide
CAS No.:	27613-27-0
Cat. No.:	B1624886

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Executive Summary & Chemical Identity

5-Cyanophthalide (CAS 82104-74-3) is a critical heterocyclic building block, primarily utilized as the distinct pharmacophore precursor in the synthesis of the selective serotonin reuptake inhibitors (SSRIs) Citalopram and Escitalopram.

For researchers, the primary safety challenge lies not in high acute lethality, but in the compound's functional group chemistry. As an aromatic nitrile fused to a lactone ring, it presents specific compatibility risks—particularly hydrolysis under acidic or basic conditions which can compromise containment or yield toxic byproducts. This guide moves beyond standard MSDS reporting to provide a functional safety framework for laboratory manipulation.

Table 1: Physicochemical Constants

Property	Value	Context for Researchers
CAS Number	82104-74-3	Primary identifier for inventory/regulatory tracking.
Formula	C ₉ H ₅ NO ₂	MW: 159.14 g/mol .
Appearance	White to pale yellow crystalline powder	Discoloration indicates oxidation or hydrolysis impurities (e.g., terephthalic acid derivatives).
Melting Point	201–205 °C	High thermal stability; suitable for high-temp reactions without immediate degradation.
Solubility	Soluble in DMSO, DMF; Slightly soluble in	

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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